

Basketane: A Comprehensive Technical Guide on its Molecular Structure and Bonding

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molecular structure, bonding, and synthesis of **basketane**, a significant polycyclic saturated hydrocarbon. The document focuses on quantitative data, experimental methodologies, and visual representations of its chemical pathways, tailored for an audience in chemical research and drug development.

Introduction: The Unique Architecture of Basketane

Basketane (C₁₀H₁₂) is a highly strained, polycyclic hydrocarbon first synthesized in 1966.^[1] Its common name is derived from its distinctive basket-like cage structure.^{[1][2]} Systematically named pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane according to IUPAC nomenclature, this molecule is a member of the cubane family of compounds and serves as a key subject for studying molecular stability and reactivity in strained organic systems.^{[3][4]} The rigid framework of **basketane** is composed of a central four-membered ring bridged by two three-membered rings, resulting in a total of five fused rings, including multiple cyclobutane and cyclopropane units.^[3]

Molecular Structure and Nomenclature

The chemical formula for **basketane** is $C_{10}H_{12}$.^{[1][2][4]} Its structure is a pentacyclic cage with primary bridgehead carbons at positions 1 and 7. These are connected by two four-carbon bridges and one direct bond (a zero-carbon bridge).^[3] Additional direct bonds at positions 2-5, 3-8, and 4-7 complete the pentacyclic framework.^[3]

The IUPAC name, pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane, provides a precise description of this intricate structure:

- Pentacyclo: Indicates the presence of five rings in the molecular structure.^[3]
- [4.4.0]: Describes the lengths of the carbon bridges connecting the two primary bridgehead atoms.^[3]
- [0^{2,5}.0^{3,8}.0^{4,7}]: The superscripts denote the locations of the additional zero-length bridges (direct carbon-carbon bonds) that form the cage.^[3]

Bonding, Strain, and Reactivity

The unique geometry of **basketane** results in significant molecular strain, a key determinant of its chemical properties.

3.1. Strain Energy

Basketane possesses a high degree of molecular strain due to its constrained polycyclic structure.^[3] Computational studies estimate its total strain energy to be in excess of 100 kcal/mol.^[3] This high strain is a cumulative effect of several factors:

- Angle Strain: The C-C-C bond angles within the fused cyclobutane and cyclopropane rings deviate significantly from the ideal tetrahedral angle of 109.5°, ranging between 90° and 100°.^[3]
- Torsional Strain: The rigid structure forces many bonds into eclipsed conformations, particularly at the bridgeheads, contributing to torsional strain.^[3]
- Transannular Strain: Repulsive interactions occur between non-adjacent atoms within the compact cage structure.^[3]

When compared to other cyclic and polycyclic hydrocarbons, **basketane**'s strain energy is considerably higher than that of norbornane (17.2 kcal/mol) but less than that of cubane (approximately 159 kcal/mol).^[3]

3.2. Bond Lengths and Angles

X-ray crystallographic data reveal that the average C-C bond lengths in the strained bridges of **basketane** are approximately 1.52 Å.^[3] This is shorter than the typical 1.54 Å found in unstrained alkanes, indicating compression due to the molecule's enforced geometry.^[3] The deviation of bond angles from the ideal 109.5° is a primary contributor to the molecule's high angle strain.^[1]

3.3. Chemical Reactivity

The high strain energy of **basketane** makes it susceptible to reactions that can relieve this strain. It undergoes skeletal rearrangements and bond cleavage under certain conditions. For instance, palladium-catalyzed hydrogenation can cleave specific cyclobutane bonds, leading to the formation of twistane, a less strained isomer.^[3] Silver(I) ions can catalyze the isomerization of **basketane** to snoutane.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **basketane**.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ [1] [2] [4]
Molar Mass	132.206 g·mol ⁻¹ [1] [5]
IUPAC Name	pentacyclo[4.4.0.0 ^{2,5} .0 ^{3,8} .0 ^{4,7}]decane [1] [3] [4]
CAS Number	5603-27-0 [1] [4]
Melting Point	58–61 °C [3]
Boiling Point	~185 °C at 760 mmHg [3]
Density	1.30 g/cm ³ [3]
Strain Energy	> 100 kcal/mol [3]
Average C-C Bond Length	~1.52 Å [3]
C-C-C Bond Angle Range	90° to 100° [3]
Molecular Ion Peak (MS)	m/z 132 (M ⁺) [3]

Experimental Protocols: Synthesis of Basketane

Several synthetic routes to **basketane** have been developed since its first synthesis in 1966.

5.1. Diels-Alder Based Synthesis

This classic route was independently reported by Masamune and by Dauben and Whalen.[\[1\]](#)[\[3\]](#)

- **Step 1: Diels-Alder Reaction:** The synthesis begins with a [4+2] cycloaddition reaction between cyclooctatetraene (as the diene) and maleic anhydride (as the dienophile) in benzene at room temperature. This reaction selectively produces the endo-adduct.[\[3\]](#)
- **Step 2: Photochemical [2+2] Cycloaddition:** The resulting adduct undergoes an intramolecular photochemical [2+2] cycloaddition in acetone. This step closes the central cyclobutane ring to form the caged anhydride intermediate in approximately 40% yield.[\[1\]](#)[\[3\]](#)
- **Step 3: Hydrolysis and Decarboxylation:** The anhydride is hydrolyzed with sodium carbonate to yield the corresponding diacid. This diacid is then decarboxylated using lead tetraacetate

in pyridine to afford the unsaturated intermediate, basketene (C₁₀H₁₀).^[3]

- Step 4: Hydrogenation: The final step is the catalytic hydrogenation of basketene over a palladium on carbon (Pd/C) catalyst, which saturates the double bond to yield **basketane**.^[3]

5.2. Ring Expansion Synthesis from Homocubanone

This approach utilizes a ring expansion strategy starting from a cubane derivative.

- Starting Material: The synthesis begins with homocubanone, a seven-carbon caged ketone.^[3]
- Key Step: Wolff Rearrangement: Homocubanone is reacted with diazomethane (CH₂N₂) in the presence of a silver catalyst (e.g., Ag₂O). This generates an α-diazoketone intermediate that undergoes a Wolff rearrangement. A carbene is formed, followed by migratory insertion to expand the cage structure.^[3]
- Final Step: Hydrolysis: The resulting ketene is hydrolyzed to produce basketanone, a ten-carbon caged ketone, which can then be converted to **basketane**.^[3]

5.3. Alternative Synthesis from 1,4-Benzoquinone and Cyclohexa-1,3-diene

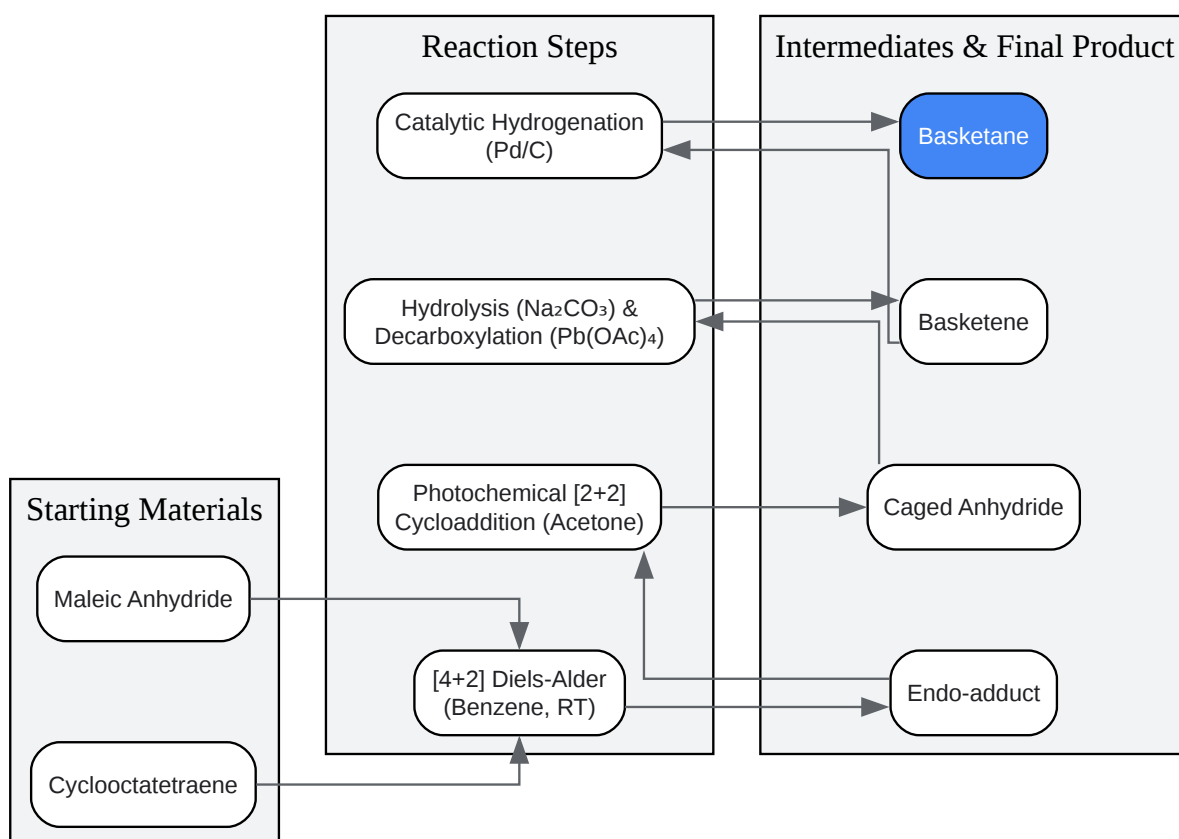
An alternative route with a better overall yield has also been reported.^[1]

- Step 1: 1,4-Benzoquinone is first converted to 2,5-dibromo-1,4-benzoquinone.^[1]
- Step 2: This dibrominated compound reacts with cyclohexa-1,3-diene in a Diels-Alder reaction to form a polycyclic diketone.^[1]
- Step 3: The diketone undergoes photoisomerization.^[1]
- Step 4: A pseudo-Favorskii rearrangement is carried out in a 25% aqueous solution of sodium hydroxide to give a dicarboxylic acid.^[1]
- Step 5: The acid is decarboxylated via a modified Hunsdiecker reaction to yield a dibromide.^[1]

- Step 6: The final step is a reductive debromination with tributyltin hydride to produce **basketane**, with an 11% yield relative to the starting cyclohexa-1,3-diene.[1]

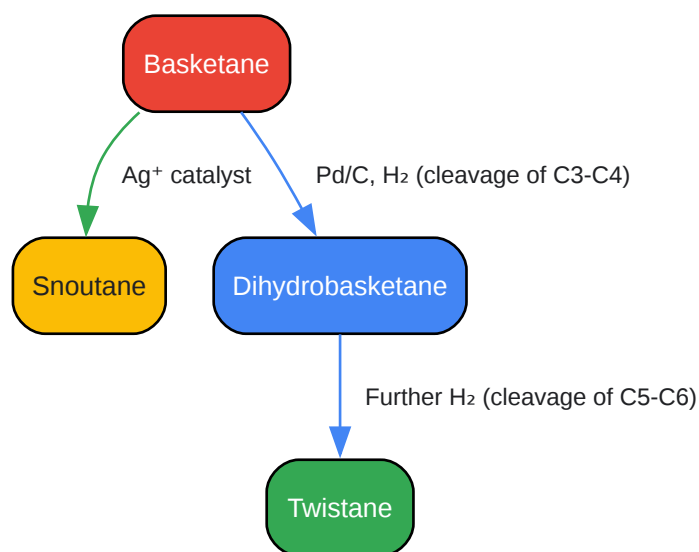
Visualizations of Key Pathways

The following diagrams illustrate the primary synthesis and reactivity pathways of **basketane**.



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Caption: Diels-Alder based synthesis of **basketane**.



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Caption: Metal-catalyzed rearrangements of **basketane**.

Spectroscopic Analysis

Spectroscopic methods are crucial for the structural elucidation of **basketane**.

- Mass Spectrometry: Confirms the molecular formula $C_{10}H_{12}$ with a molecular ion peak at m/z 132 (M^+). The fragmentation patterns often show the loss of C_2H_4 units, which is consistent with the strained polycyclic system.[3]
- Infrared (IR) Spectroscopy: The C-H stretching region of the IR spectrum shows slight shifts to higher vibrational frequencies compared to acyclic alkanes, an effect attributable to the cage strain.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR spectroscopy provide detailed information about the connectivity and chemical environment of the atoms, confirming the highly symmetric yet complex structure of the **basketane** cage.

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